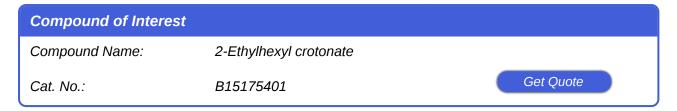


# An In-depth Technical Guide to the Physicochemical Properties of 2-Ethylhexyl Crotonate

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**2-Ethylhexyl crotonate** (CAS No. 45124-23-0) is an organic compound belonging to the ester family. It is the ester formed from the condensation of crotonic acid and 2-ethylhexanol. This technical guide provides a comprehensive overview of its core physicochemical properties, offering valuable data for its application in research and development. The document outlines key physical constants, details the experimental methodologies for their determination, and provides visual representations of experimental workflows and property interdependencies.

#### **Physicochemical Data**

The fundamental physicochemical properties of **2-Ethylhexyl crotonate** are summarized in the table below for ease of reference and comparison.



Property	Value	Reference
Molecular Formula	C12H22O2	[1]
Molecular Weight	198.30 g/mol	[1]
Physical State	Liquid at room temperature	Inferred from melting point
Appearance	Colorless to pale yellow liquid (estimated)	[2]
Boiling Point	249.8 °C at 760 mmHg	[1]
Melting Point	< -20 °C (estimated)	[3][4]
Density	0.884 g/cm <sup>3</sup>	[1]
Refractive Index (n <sup>20</sup> /D)	~1.44 (estimated)	Based on similar structures
Solubility	Insoluble in water; Soluble in alcohols and most organic solvents.	[3][5]
Flash Point	115.1 °C	[1]

### **Experimental Protocols**

The determination of the physicochemical properties of **2-Ethylhexyl crotonate** follows standardized experimental protocols to ensure accuracy and reproducibility. Below are detailed methodologies for key experiments.

#### **Determination of Boiling Point (OECD Guideline 103)**

The boiling point is determined using a method compliant with OECD Guideline 103.[6][7] The dynamic method, which also allows for vapor pressure determination, is a suitable approach.

- Apparatus: A boiling apparatus with a heating mantle, a boiling flask containing the test substance, a thermometer placed in the vapor phase, and a condenser. The apparatus is connected to a pressure control system.
- Procedure:



- The **2-Ethylhexyl crotonate** sample is placed in the boiling flask.
- The pressure in the apparatus is reduced to a desired level.
- The sample is heated, and the temperature is recorded when the liquid boils and a stable temperature is observed on the thermometer in the vapor phase.
- This process is repeated at various pressures.
- The boiling point at standard atmospheric pressure (760 mmHg or 101.325 kPa) is determined by interpolation or extrapolation of the pressure-temperature data.

#### **Determination of Density (ASTM D4052)**

The density of liquid **2-Ethylhexyl crotonate** can be accurately measured using a digital density meter, following the ASTM D4052 standard.

- Apparatus: A digital density meter with an oscillating U-tube.
- Procedure:
  - The instrument is calibrated using certified reference standards of known density.
  - A small sample of 2-Ethylhexyl crotonate is introduced into the thermostated U-tube of the density meter.
  - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
  - This frequency change is used in conjunction with the calibration data to calculate and display the density of the sample.

## **Determination of Refractive Index (ASTM D1218)**

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer according to ASTM D1218.



- Apparatus: An Abbe-type or digital refractometer with a light source (typically a sodium D line at 589 nm) and a temperature-controlled prism.
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - A few drops of the 2-Ethylhexyl crotonate sample are placed on the prism of the refractometer.
  - The prism is closed, and the sample is allowed to reach thermal equilibrium.
  - The refractive index is read from the instrument's scale or digital display.
  - Temperature correction may be applied if the measurement is not performed at the standard temperature (20 °C).

#### **Determination of Flash Point (ASTM D93)**

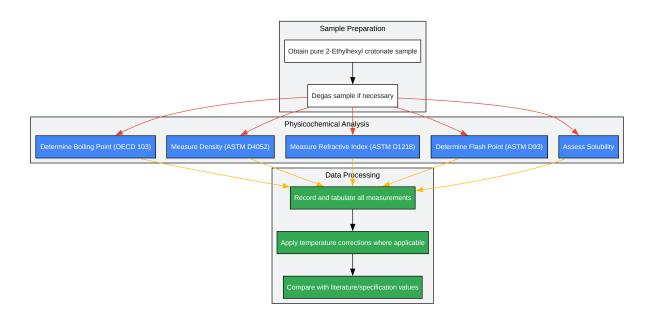
The flash point is determined using the Pensky-Martens closed-cup method as described in ASTM D93, which is suitable for liquids with flash points above 40°C.

- Apparatus: A Pensky-Martens closed-cup tester, which includes a test cup with a lid, a stirring mechanism, a heat source, and an ignition source.
- Procedure:
  - A specified volume of 2-Ethylhexyl crotonate is placed in the test cup.
  - The sample is heated at a slow, constant rate while being stirred.
  - At specified temperature intervals, the ignition source is applied to the vapor space above the liquid.
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

#### **Visualizations**



# **Experimental Workflow for Physicochemical Characterization**

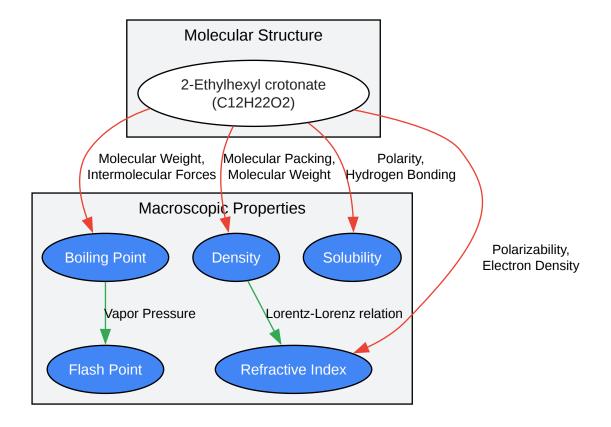


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Caption: Workflow for the physicochemical characterization of **2-Ethylhexyl crotonate**.

#### **Interrelation of Physicochemical Properties**





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Caption: Relationship between molecular structure and physicochemical properties.

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